

In-depth Technical Guide: 2-Chloro-6-methyl-5-phenylnicotinonitrile

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Compound of Interest

Compound Name: 2-Chloro-6-methyl-5-phenylnicotinonitrile

CAS No.: 10176-63-3

Cat. No.: B161604

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A comprehensive review of the synthesis, properties, and potential applications of **2-Chloro-6-methyl-5-phenylnicotinonitrile**, prepared for researchers, scientists, and drug development professionals.

Foreword

Extensive research has been conducted to identify and characterize the chemical compound **2-Chloro-6-methyl-5-phenylnicotinonitrile**. Despite a thorough search of scientific databases and chemical catalogs, no specific CAS number, synthesis protocols, experimental data, or biological activity have been found for this exact molecule. The absence of this information in the public domain suggests that **2-Chloro-6-methyl-5-phenylnicotinonitrile** may be a novel compound that has not yet been synthesized or characterized.

This guide, therefore, serves as a foundational document. Given the interest in substituted nicotinonitrile scaffolds in medicinal chemistry, this document will instead provide a detailed technical overview of a closely related and well-documented compound: N-(2-chloro-6-methylphenyl)-2-[(6-chloro-2-methyl-4-pyrimidinyl)amino]-5-thiazolecarboxamide, a key

intermediate in the synthesis of the tyrosine kinase inhibitor, Dasatinib. This analog shares the 2-chloro-6-methylphenyl moiety and is of significant interest to the target audience of this guide.

Should information on **2-Chloro-6-methyl-5-phenylnicotinonitrile** become available, this document will be updated accordingly.

Alternative Compound Focus: N-(2-chloro-6-methylphenyl)-2-[(6-chloro-2-methyl-4-pyrimidinyl)amino]-5-thiazolecarboxamide

CAS Number: 302964-08-5[1]

Molecular Formula: C₁₆H₁₃Cl₂N₅OS

Molecular Weight: 394.28 g/mol

This compound is a crucial precursor in the synthesis of Dasatinib, a potent oral dual BCR/ABL and Src family tyrosine kinase inhibitor used in the treatment of chronic myeloid leukemia (CML) and Philadelphia chromosome-positive acute lymphoblastic leukemia (Ph+ ALL).[2]

Physicochemical Properties

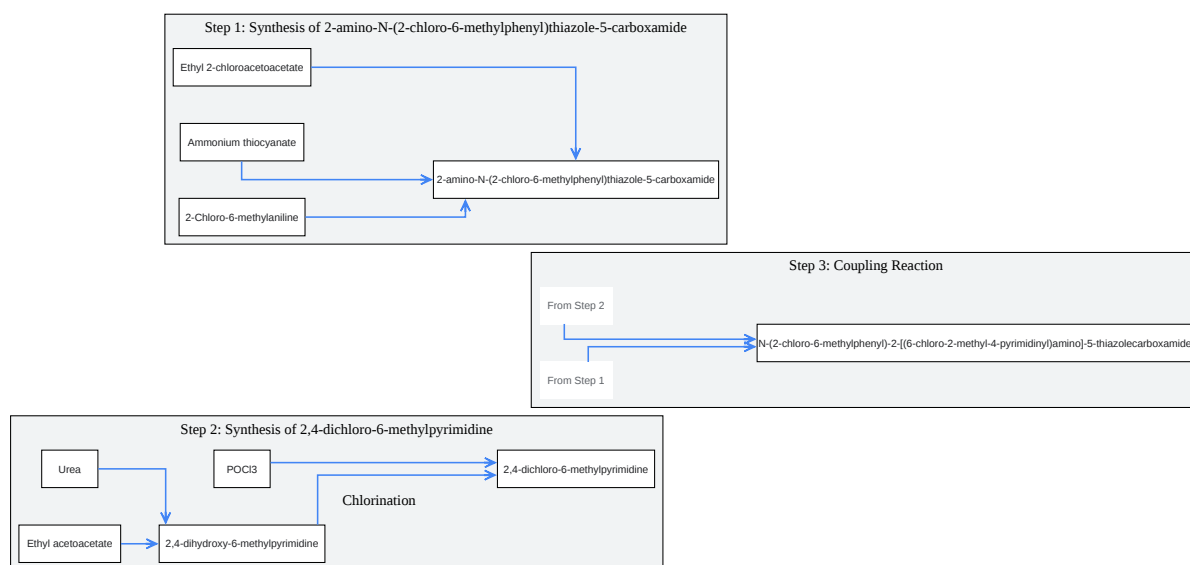
A summary of the known physicochemical properties is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₃ Cl ₂ N ₅ OS	[1]
Molecular Weight	394.28 g/mol	[1]
Appearance	Off-white to pale yellow powder	Commercially available data
Melting Point	Not reported	
Solubility	Soluble in DMSO and DMF	Commercially available data

Synthesis and Experimental Protocols

The synthesis of N-(2-chloro-6-methylphenyl)-2-[(6-chloro-2-methyl-4-pyrimidinyl)amino]-5-thiazolecarboxamide is a multi-step process. A representative synthetic route is outlined below.

Experimental Workflow for the Synthesis of the Dasatinib Intermediate



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Caption: Synthetic workflow for the Dasatinib intermediate.

Detailed Experimental Protocol (Representative)

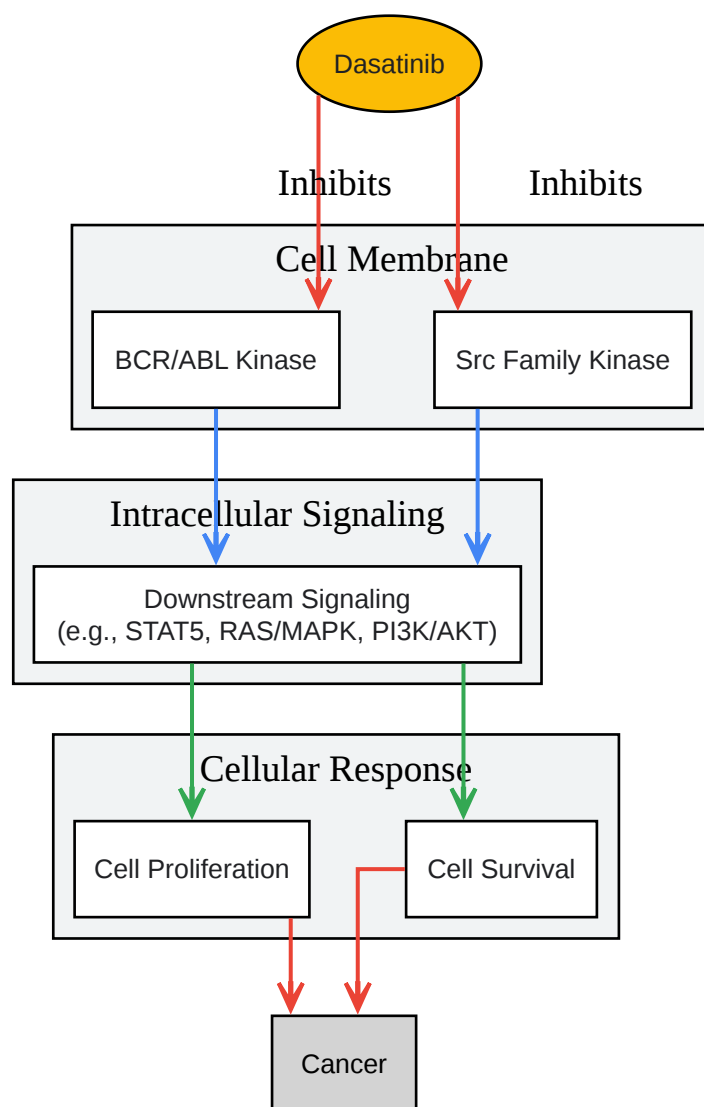
- Step 1: Synthesis of 2-amino-N-(2-chloro-6-methylphenyl)thiazole-5-carboxamide: This key intermediate can be synthesized via a Hantzsch thiazole synthesis followed by amidation.
- Step 2: Synthesis of 2,4-dichloro-6-methylpyrimidine: This pyrimidine derivative is typically prepared from ethyl acetoacetate and urea, followed by chlorination with a reagent such as phosphorus oxychloride.
- Step 3: Coupling Reaction: The final product is obtained by the nucleophilic substitution reaction between the amino group of the thiazole derivative and the chloro-substituent of the pyrimidine derivative, often in the presence of a base.

Biological Activity and Signaling Pathways

As a precursor to Dasatinib, N-(2-chloro-6-methylphenyl)-2-[(6-chloro-2-methyl-4-pyrimidinyl)amino]-5-thiazolecarboxamide itself is not the active pharmacological agent. However, its structure is integral to the high-affinity binding of Dasatinib to the ATP-binding site of the BCR/ABL and Src family kinases.

The final product, Dasatinib, exerts its therapeutic effect by inhibiting these kinases, which are aberrantly activated in certain cancers. This inhibition blocks downstream signaling pathways responsible for cell proliferation and survival.

Simplified Signaling Pathway of Dasatinib Action



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References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. Discovery of N-(2-chloro-6-methyl- phenyl)-2-(6-(4-(2-hydroxyethyl)- piperazin-1-yl)-2-methylpyrimidin-4- ylamino)thiazole-5-carboxamide (BMS-354825), a dual Src/Abl kinase

[inhibitor with potent antitumor activity in preclinical assays - PubMed](#)
[\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)

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